

molecular weight of 3-hydroxy desloratadine-d4

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Compound of Interest

Compound Name: 3-Hydroxy desloratadine-d4

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An In-Depth Technical Guide on the Molecular Weight of 3-hydroxy desloratadine-d4

This guide serves as a comprehensive resource for researchers, scientists, and drug development professionals, providing detailed information on the molecular properties of **3-hydroxy desloratadine-d4**.

Introduction

3-hydroxy desloratadine is the primary active metabolite of desloratadine, which is itself the major active metabolite of the second-generation antihistamine, loratadine. The deuterated isotopologue, **3-hydroxy desloratadine-d4**, is a critical tool in pharmacokinetic and metabolic studies. The incorporation of four deuterium atoms creates a stable, heavier version of the molecule, making it an ideal internal standard for quantitative bioanalytical assays using mass spectrometry. This document provides a detailed breakdown of its molecular weight and related chemical data.

Molecular Profile and Data

The chemical properties of **3-hydroxy desloratadine-d4** are fundamentally linked to its non-deuterated counterpart and its precursors. The substitution of hydrogen with deuterium is a key modification for its application in analytical chemistry.

Data Summary

The following table summarizes the molecular formulas and weights of the relevant compounds in the metabolic pathway of loratadine.

Compound	Molecular Formula	Molecular Weight (g/mol)	Notes
Desloratadine	C ₁₉ H ₁₉ ClN ₂	310.82[1]	Active metabolite of loratadine.
Desloratadine-d4	C ₁₉ H ₁₅ D ₄ ClN ₂	314.85[2]	Deuterated internal standard for desloratadine.
3-hydroxy desloratadine	C ₁₉ H ₁₉ ClN ₂ O	326.82[3][4][5][6]	Active metabolite of desloratadine.
3-hydroxy desloratadine-d4	C ₁₉ H ₁₅ D ₄ ClN ₂ O	~330.86	Calculated value; deuterated internal standard.

Determination of Molecular Weight

The molecular weight of **3-hydroxy desloratadine-d4** is calculated based on the molecular weight of the non-deuterated parent molecule and the mass difference between hydrogen and deuterium.

Experimental Protocols: Calculation Methodology

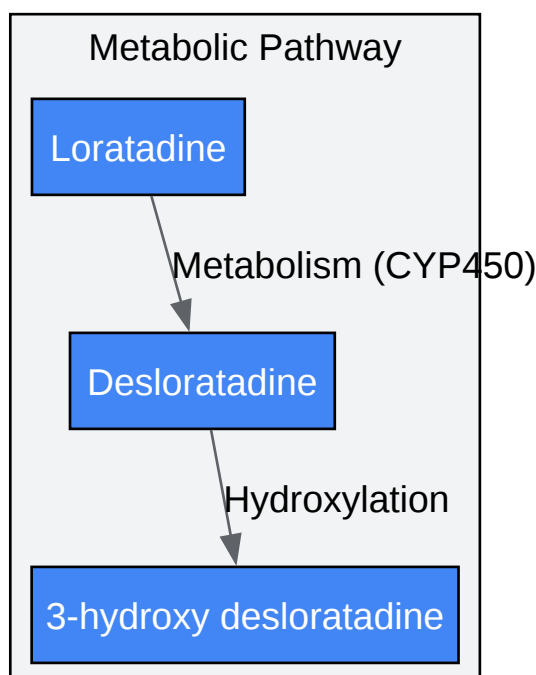
- Establish the Base Molecular Weight: The molecular weight of 3-hydroxy desloratadine is 326.82 g/mol , based on its molecular formula C₁₉H₁₉ClN₂O.[3][4][5][6]
- Determine the Isotopic Mass Contribution: The "-d4" designation signifies the replacement of four hydrogen atoms (H) with four deuterium atoms (D).
 - The atomic weight of a single hydrogen atom is approximately 1.008 g/mol .
 - The atomic weight of a single deuterium atom is approximately 2.014 g/mol .[7][8][9]
- Calculate the Mass Difference: The net change in mass for each substitution is the difference between the atomic weight of deuterium and hydrogen.
 - Mass Difference per atom = (Atomic Weight of D) - (Atomic Weight of H)

- Mass Difference per atom = $2.014 \text{ g/mol} - 1.008 \text{ g/mol} = 1.006 \text{ g/mol}$
- Calculate the Total Mass Increase: The total increase in molecular weight is the mass difference per atom multiplied by the number of deuterium substitutions.
 - Total Mass Increase = $4 * 1.006 \text{ g/mol} = 4.024 \text{ g/mol}$
- Calculate the Final Molecular Weight: The molecular weight of **3-hydroxy desloratadine-d4** is the sum of the base molecular weight and the total mass increase.
 - Molecular Weight of **3-hydroxy desloratadine-d4** = $326.82 \text{ g/mol} + 4.024 \text{ g/mol} = 330.844 \text{ g/mol}$

This calculated value is consistent with the mass difference observed between desloratadine (310.82 g/mol) and desloratadine-d4 (314.85 g/mol), which is 4.03 g/mol .[\[1\]](#)[\[2\]](#)

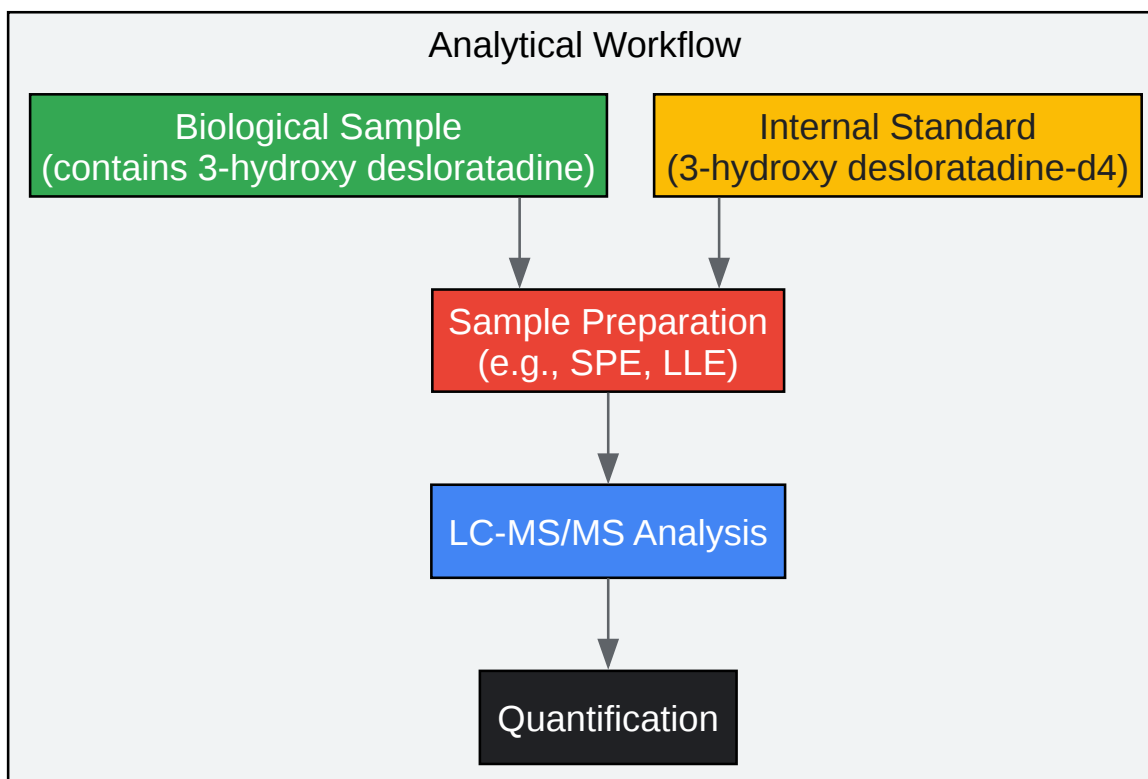
Visualization of Metabolic and Analytical Pathways

The following diagrams illustrate the metabolic conversion of loratadine and the typical workflow for using a deuterated internal standard in a bioanalytical assay.



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Metabolic conversion of Loratadine.



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Use of deuterated standard in bioanalysis.

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